

# Lisavanbulin versus temozolomide efficacy MGMT unmethylated GBM

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## Compound Focus: Lisavanbulin

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## Temozolomide: The Established Standard of Care

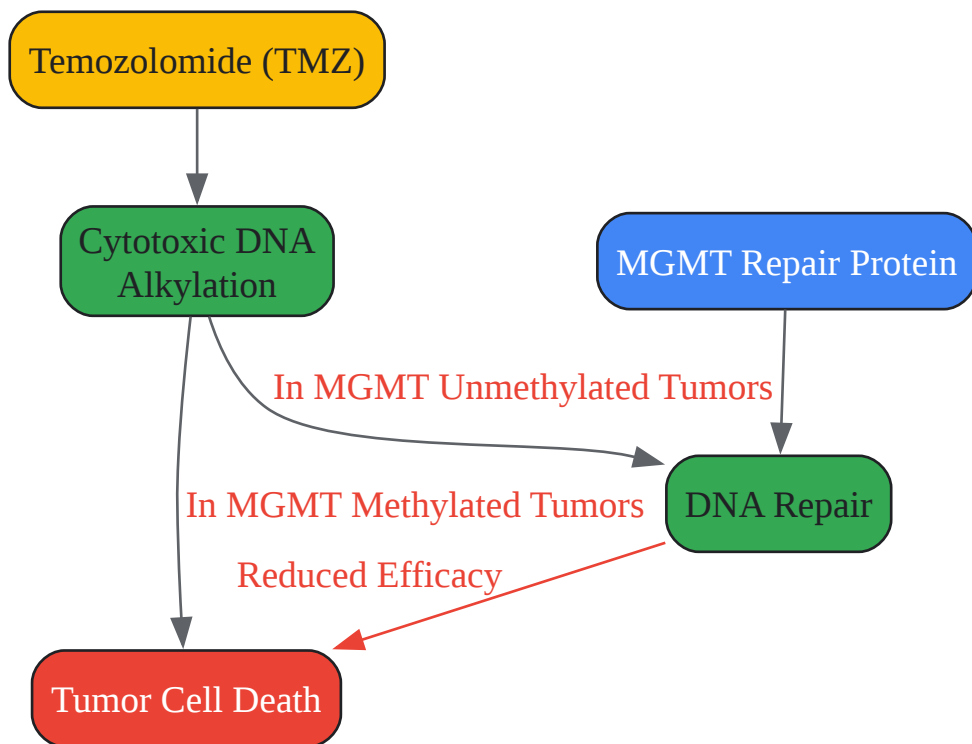
Temozolomide (TMZ) combined with radiotherapy is the long-standing first-line treatment for newly diagnosed Glioblastoma (GBM). Its effectiveness, however, is significantly influenced by the **MGMT promoter methylation status** of the tumor [1] [2].

The table below summarizes key efficacy data for TMZ in patients with **MGMT unmethylated GBM**:

Trial / Analysis	Patient Population	Treatment	Median Overall Survival (months)	Median Progression-Free Survival (months)	Key Conclusion
Meta-analysis (5 phase III trials) [1]	Newly diagnosed unmethylated GBM (N=655)	RT + TMZ	14.11	4.99	Provides a benchmark for survival in this population.
CheckMate 498 (Phase III) [3]	Newly diagnosed unmethylated GBM (N=280)	RT + TMZ	14.9	6.2	Superior to nivolumab + RT, reaffirming it as standard care.

Trial / Analysis	Patient Population	Treatment	Median Overall Survival (months)	Median Progression-Free Survival (months)	Key Conclusion
<b>Stupp Trial (Landmark)</b> [4]	Newly diagnosed GBM	RT + TMZ vs. RT alone	12.7 (unmethylated)	Information missing	Marginal survival benefit in unmethylated subgroup.

The biological rationale for the reduced efficacy of TMZ in unmethylated GBM is directly linked to the **MGMT DNA repair protein**:



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In tumors with an **unmethylated MGMT promoter**, the MGMT gene is active and produces the MGMT DNA repair protein. This protein effectively reverses the DNA damage caused by TMZ, leading to treatment resistance and poorer outcomes [1] [2].

## Lisavanbulin: An Investigational Agent

**Lisavanbulin** is a novel small molecule investigational drug. Its proposed mechanism of action is distinct from alkylating agents like TMZ; it acts as a **microtubule destabilizer** and **FAK/Pyk2 signaling pathway inhibitor**, potentially overcoming some traditional resistance mechanisms [5].

As of the latest data, a **Phase 2 clinical trial** is evaluating **lisavanbulin** specifically in patients with recurrent GBMs. However, the search results do not contain published efficacy data from Phase 3 trials comparing **lisavanbulin** head-to-head with temozolomide for newly diagnosed or recurrent MGMT unmethylated GBM.

## The Evolving Clinical Trial Landscape for Unmethylated GBM

Given the limited benefit from TMZ, treating MGMT unmethylated GBM remains a significant challenge. Research is actively exploring alternatives, as shown in recent trials:

- **Immunotherapy Not Yet Superior:** The Phase 3 CheckMate 498 trial demonstrated that **nivolumab (an immune checkpoint inhibitor)** combined with radiotherapy was **less effective** than the TMZ standard in newly diagnosed unmethylated GBM [3].
- **Novel Mechanisms in Trials:** Research is focusing on new targets. The **EQUILIBRIUM study** is investigating ibrutinib in combination with TMZ and radiotherapy [6]. Another Phase 3 trial is comparing the PARP inhibitor **niraparib to TMZ** [5].
- **Exploring Drug Combinations:** The **CeTeG/NOA-09 trial** showed that for **MGMT methylated GBM**, a combination of lomustine and TMZ was more effective than TMZ alone [7]. This highlights a successful strategy of combination therapy that research hopes to replicate for the unmethylated population.

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## References

1. Characterizing benefit from temozolomide in MGMT promoter ... [pmc.ncbi.nlm.nih.gov]
2. Temozolomide (TMZ) in the Treatment of Glioblastoma ... [pmc.ncbi.nlm.nih.gov]
3. Temozolomide Bests Nivolumab in Glioblastoma With ... [cancertherapyadvisor.com]
4. Temozolomide use in elderly patients with MGMT promoter ... [pmc.ncbi.nlm.nih.gov]
5. UCSD Glioblastoma Clinical Trials for 2025 — San Diego [clinicaltrials.ucsd.edu]
6. Outcomes for Patients With MGMT Methylated GBM ... [targetedonc.com]
7. Lomustine-temozolomide combination therapy versus ... - PMC [pmc.ncbi.nlm.nih.gov]

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